

NU-7107 DNA-PK inhibitor specificity

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Compound Focus: NU-7107

Cat. No.: S548532

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Available Information on NU-7107

The table below summarizes the key details found for **NU-7107**.

Item	Details
Name	NU-7107 [1] [2] [3]
Structural Features	Analog of NU7026, methylated at C-2 and C-6 of the morpholine ring [1]
Primary Documented Effect	Four-fold slower plasma clearance in mice compared to NU7026 [1]
Inferred Design Goal	Improved metabolic stability by blocking a major site of hydroxylation [1]

Experimental Context

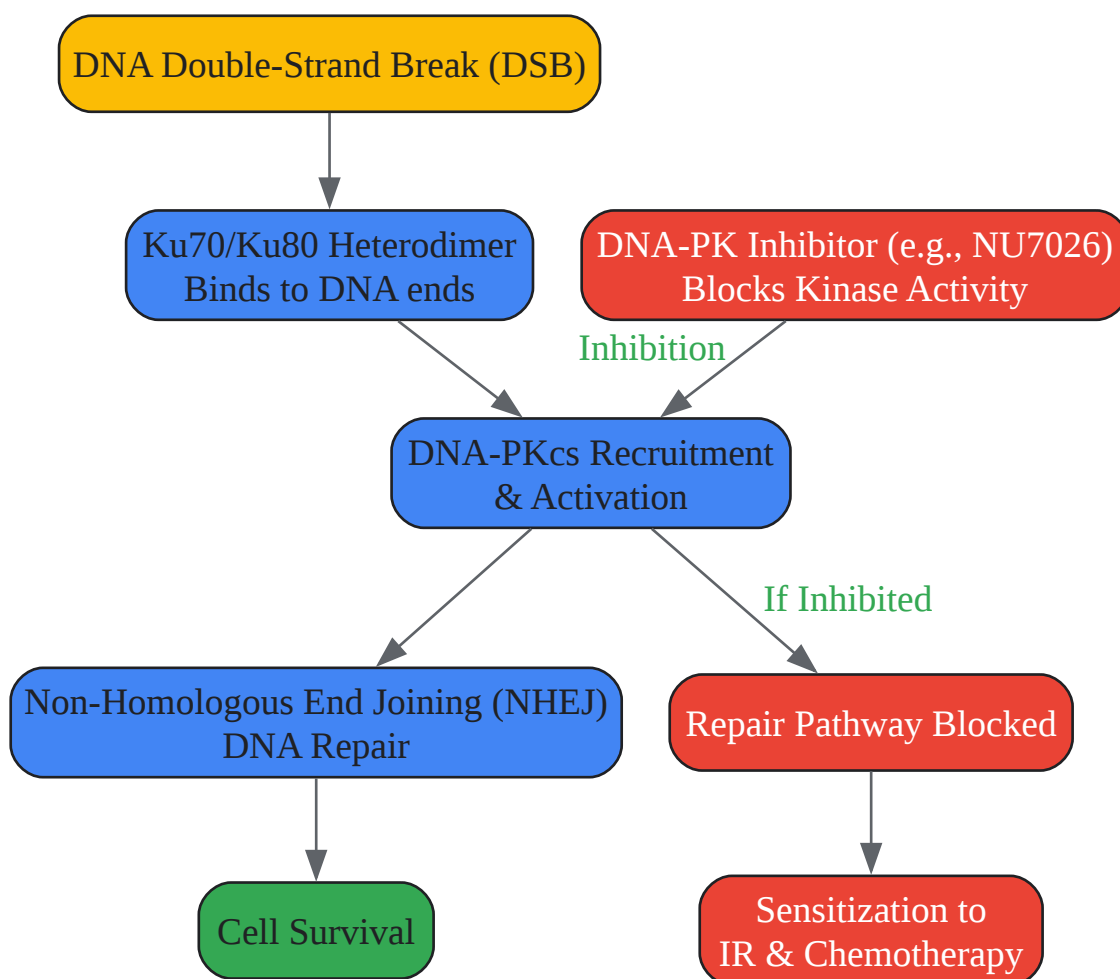
The primary data on **NU-7107** comes from a preclinical pharmacokinetic and metabolism study of its parent compound, **NU7026** [1].

- Experimental Protocol:** NU7026 and NU7107 were administered intravenously to female BALB/c mice at 5 mg/kg. Plasma samples were collected at various time points and analyzed using liquid chromatography tandem mass spectrometry (LC/MS/MS) to determine drug concentration over time and calculate pharmacokinetic parameters like clearance rate [1].

- **Rationale for NU-7107 Development:** Metabolism studies indicated that NU7026 was rapidly cleared from plasma primarily through multiple hydroxylations, with a major oxidation site identified at the C-2 position of its morpholine ring. **NU-7107** was synthesized with methyl groups at the C-2 and C-6 positions of the morpholine ring to block this metabolic pathway, thereby improving its stability in the body [1].

The DNA-PK Inhibition Pathway

The following diagram illustrates the role of DNA-PK in DNA repair and how its inhibitors work, providing context for **NU-7107**'s application.



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References

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2. DNA-PK Inhibitors, Agonists and Modulators [bocsci.com]
3. DNA-PK Inhibitor Review [selleckchem.com]

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